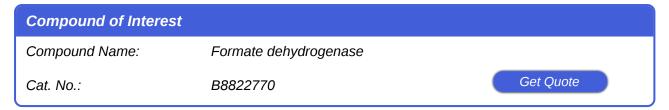


Formate Dehydrogenase in C1 Metabolism: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Formate dehydrogenases (FDHs) are a diverse group of enzymes that catalyze the reversible two-electron oxidation of formate to carbon dioxide.[1][2] This reaction is a critical step in the C1 metabolism of a wide range of organisms, from bacteria and yeasts to plants.[3][4] In methylotrophic organisms, FDH is a key enzyme in the energy-generating pathway that allows them to grow on single-carbon compounds like methanol.[5] In other organisms, FDH plays a role in anaerobic respiration, carbon dioxide fixation, and detoxification of formate.[2][6]

FDHs are broadly classified into two main categories: NAD+-dependent, metal-independent enzymes and metal-dependent enzymes.[4] The NAD+-dependent FDHs are typically found in eukaryotes and some bacteria, and they utilize NAD+ as a cofactor for the direct transfer of a hydride ion from formate.[3] Metal-dependent FDHs, on the other hand, are commonly found in prokaryotes and contain a molybdenum or tungsten cofactor at their active site, often in complex with iron-sulfur clusters that facilitate electron transfer.[2]

The growing interest in sustainable energy and green chemistry has brought FDHs into the spotlight for their potential applications in carbon capture and utilization, as they can catalyze the reverse reaction of CO₂ reduction to formate.[4] Formate is a stable liquid that can be used as a hydrogen storage molecule or a C1 building block for the synthesis of value-added chemicals. This technical guide provides an in-depth overview of the core aspects of **formate**

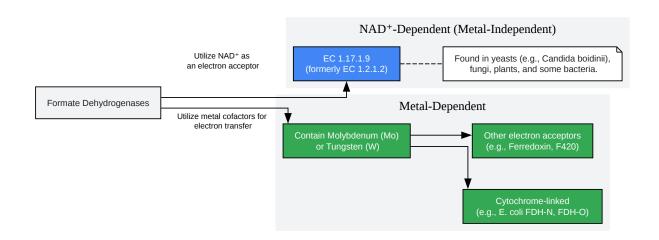


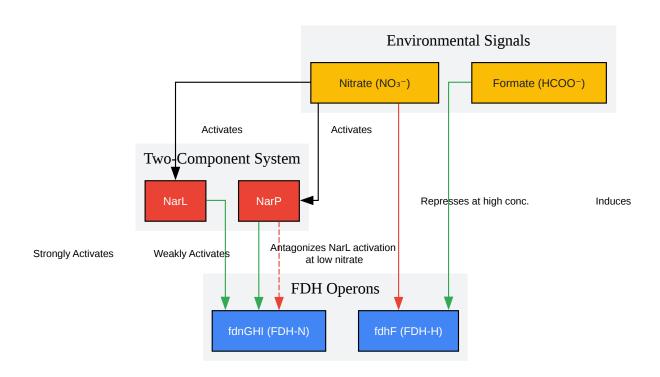
dehydrogenase in C1 metabolism, including its biochemical properties, regulation, and key experimental methodologies for its study.

Classification of Formate Dehydrogenases

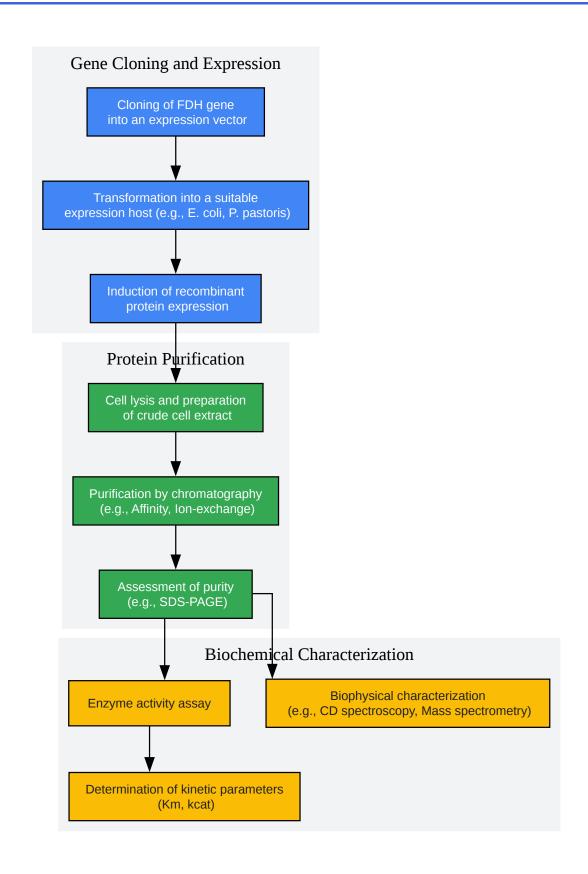
Formate dehydrogenases can be broadly categorized based on their cofactor requirements and metal content. This classification reflects their distinct evolutionary origins, structural features, and roles in metabolism.











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